

An In-depth Technical Guide to the Safety and Handling of 3-Nitrobenzonitrile

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Compound of Interest

Compound Name: 3-Nitrobenzonitrile

Cat. No.: B118961

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This guide provides comprehensive safety and handling information for **3-Nitrobenzonitrile** (CAS No. 619-24-9), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

3-Nitrobenzonitrile is a pale yellow crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₇ H ₄ N ₂ O ₂
Molecular Weight	148.12 g/mol ^[1]
Melting Point	114-117 °C ^[2]
Boiling Point	258.1 °C at 760 mmHg ^[3]
Density	1.31 g/cm ³ ^[3]
Vapor Pressure	0.00217 mmHg ^{[1][4]}
Solubility	Very soluble in ether, sparingly soluble in water. ^{[2][5]}
Appearance	Pale yellow powder with an almond-like odor. ^[1] ^[4]

Hazard Identification and GHS Classification

3-Nitrobenzonitrile is classified as a hazardous substance.^[6] The primary hazards are associated with its toxicity upon exposure through various routes.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3/4	H301: Toxic if swallowed ^[1] ^[5] H302: Harmful if swallowed ^[1]
Acute Toxicity, Dermal	Category 3/4	H311: Toxic in contact with skin ^[5] H312: Harmful in contact with skin ^[1]
Acute Toxicity, Inhalation	Category 3/4	H331: Toxic if inhaled ^[5] H332: Harmful if inhaled ^[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^[7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation ^[7]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction ^[7]

Signal Word: Danger^[5]

Potential Health Effects:

- May cause methemoglobinemia, leading to cyanosis.^[1]^[4]
- Metabolism may release cyanide, which can impair cellular respiration, causing headache, dizziness, weakness, collapse, unconsciousness, and potentially death.^[8]
- Causes irritation to the skin, eyes, and respiratory tract.^[8]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **3-Nitrobenzonitrile** to minimize exposure.

Protection Type	Specifications
Eye/Face Protection	Safety glasses with side shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.[7][9][10]
Skin Protection	Impervious protective clothing and gloves (e.g., nitrile rubber).[5][9] Breakthrough time for gloves should be considered for extended use.[7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. A dust respirator or self-contained breathing apparatus (SCBA) may be necessary.[5][10]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

// Connections Inhalation -> MoveToFreshAir [color="#34A853"]; MoveToFreshAir -> CallPoisonCenter [color="#34A853", style=dashed];

SkinContact -> RemoveClothing [color="#34A853"]; RemoveClothing -> WashSkin [label="Flush skin and hair\nwith running water and soap.", shape=ellipse, fillcolor="#FBBC05", fontcolor="#202124"]; WashSkin -> SeekMedicalAdvice [label="If irritation or rash occurs", style=dashed, color="#34A853"];

EyeContact -> RinseEyes [color="#34A853"]; RinseEyes -> RemoveLenses [label="Remove contact lenses,\nif present and easy to do.", shape=ellipse, fillcolor="#FBBC05", fontcolor="#202124"]; RemoveLenses -> RinseEyes [label="Continue rinsing for at least 15 minutes", color="#34A853"]; RinseEyes -> SeekMedicalAdvice [label="If eye irritation persists", style=dashed, color="#34A853"];

Ingestion -> RinseMouth [color="#34A853"]; RinseMouth -> CallPoisonCenter [color="#34A853"]; CallPoisonCenter -> TransportToHospital [color="#34A853", style=dashed]; } } Caption: First aid response workflow for **3-Nitrobenzonitrile** exposure.

Detailed First Aid Procedures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5][9] If not breathing, give artificial respiration.[10] Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing and footwear.[7] Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice.[7]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[7] Remove contact lenses if present and easy to do.[7] Continue rinsing. If eye irritation persists, seek medical attention.[7]
- Ingestion: Do NOT induce vomiting.[10] Rinse the mouth with water.[9][11] Immediately call a POISON CENTER or doctor.[5]

Experimental Protocol: Spill Cleanup

This protocol outlines the steps for safely managing a spill of **3-Nitrobenzonitrile**.

// Connections Evacuate -> Ventilate [color="#5F6368"]; Ventilate -> Ignition [color="#5F6368"]; Ignition -> PPE [color="#5F6368"]; PPE -> ContainSpill [color="#5F6368"]; ContainSpill -> Cleanup [color="#5F6368"]; Cleanup -> Collect [color="#5F6368"]; Collect -> Container [color="#5F6368"]; Container -> Decontaminate [color="#5F6368"]; Decontaminate -> DisposeWaste [color="#5F6368"]; DisposeWaste -> Wash [color="#5F6368"]; } } Caption: Logical workflow for handling a **3-Nitrobenzonitrile** spill.

Methodology:

- Immediate Response:
 - Evacuate personnel from the immediate spill area.[9]

- Ensure the area is well-ventilated.[7][8]
- Remove all potential sources of ignition.[9]
- Personal Protection:
 - Don the appropriate PPE as detailed in Section 3, including chemical-resistant gloves, safety goggles, a respirator, and protective clothing.[7]
- Containment and Cleanup:
 - For minor spills, clean up immediately.[7]
 - Use dry cleanup procedures to avoid generating dust.[7]
 - Carefully sweep up the solid material.[8][10] Alternatively, use a vacuum equipped with a HEPA filter.
- Disposal:
 - Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal.[6][7]
 - Dispose of the waste in accordance with all local, state, and federal regulations.[6][7]
- Decontamination:
 - Thoroughly decontaminate the spill area and all equipment used for cleanup.
 - Wash hands and any exposed skin with soap and water after completing the cleanup.[7]

Fire and Explosion Hazard Data

- Flammability: **3-Nitrobenzonitrile** is a combustible solid, but it is not considered a significant fire risk.[6][7] However, containers may burn.[7]
- Extinguishing Media: Use extinguishing media suitable for the surrounding area. There is no restriction on the type of extinguisher that may be used.[7] Options include water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]

- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[8][10]
- **Fire-Fighting Procedures:**
 - Alert the fire brigade and inform them of the location and nature of the hazard.[7]
 - Wear full protective gear and a self-contained breathing apparatus (SCBA).[8][10]
 - Cool fire-exposed containers with water spray from a protected location.[7]

Handling and Storage

- **Handling:**
 - Avoid all personal contact, including inhalation of dust.[7]
 - Use only in a well-ventilated area or under a chemical fume hood.[8][10]
 - Do not eat, drink, or smoke when using this product.[9]
 - Wash hands thoroughly after handling.[8]
 - Minimize dust generation and accumulation.[8]
- **Storage:**
 - Store in original, tightly sealed containers.[7]
 - Keep in a cool, dry, and well-ventilated area.[8][10]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
[8]
 - Protect containers from physical damage and check regularly for leaks.[7]

Disposal Considerations

- This material and its container must be disposed of as hazardous waste.[6]
- Disposal should be carried out by an authorized waste collection point in accordance with local, regional, and national regulations.[7]
- Do not allow the chemical to enter drains or waterways.[9]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for **3-Nitrobenzonitrile** before use and adhere to all institutional and regulatory safety protocols.

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